

A Comparative Analysis of Glyphosate Isopropylammonium and Diammonium Salts for Researchers

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Compound of Interest

Compound Name: *Glyphosate isopropylammonium*

Cat. No.: *B15580403*

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This guide provides a detailed comparison of two common salt formulations of the broad-spectrum herbicide glyphosate: isopropylammonium (IPA) salt and diammonium (DA) salt. Intended for researchers, scientists, and professionals in drug and herbicide development, this document synthesizes experimental data on their physicochemical properties and herbicidal efficacy, offering a foundation for informed formulation and research decisions.

Physicochemical Properties: A Tabular Comparison

The selection of a salt form for glyphosate is primarily driven by the need to enhance solubility and stability for formulation purposes.^[1] While the herbicidal action is attributed to the glyphosate acid molecule itself, the salt cation can influence the physical and chemical characteristics of the formulated product.^{[2][3]}

| Property | Glyphosate Isopropylammonium Salt | Glyphosate Diammonium Salt | Glyphosate (Parent Acid) |
|---|--|----------------------------|---|
| Molecular Weight | 228.2 g/mol [4] | 203.13 g/mol [5] | 169.1 g/mol [4] |
| Appearance | White crystalline powder[6][7] | Crystalline Solid[8] | White crystalline powder[6] |
| Water Solubility | Very soluble; 1,050,000 mg/L (at 25°C, pH 4.3)[4][9] | Highly soluble in water[8] | 10,100 - 12,000 mg/L (at 20-25°C)[4][6] |
| Log Kow (Octanol-Water Partition Coefficient) | -5.4[9] | No data available | -2.8 to < -3.4[4][6] |
| Acid Equivalent (AE) of Salt | ~74%[10][11] | No data available | 100% |

Note: The acid equivalent (AE) represents the theoretical yield of the parent glyphosate acid from its salt form.[10] This value is crucial for comparing the concentration of the active herbicidal component in different formulations.[3][12]

Comparative Efficacy and Performance

The ultimate measure of a herbicide formulation is its biological efficacy. Studies comparing glyphosate IPA and DA salts have explored differences in absorption, translocation, and overall weed control. However, results indicate that the choice of salt may be less critical than other factors, such as the presence of adjuvants and environmental conditions.[2][13]

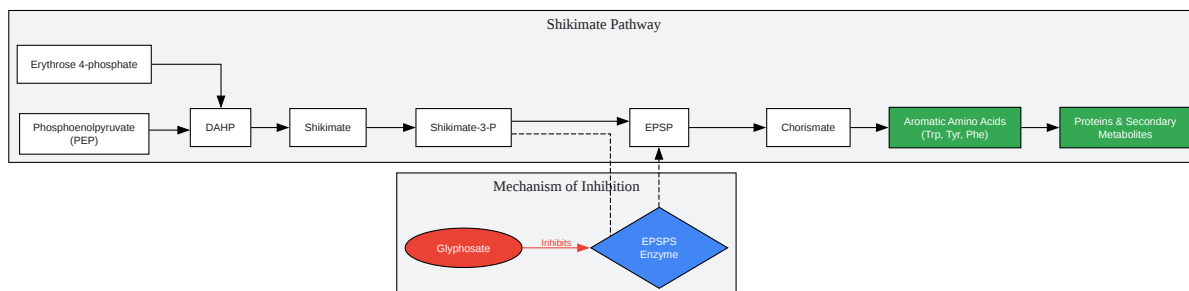
Research has shown that differences in weed control between various glyphosate salt formulations are often inconsistent, and no single salt has been proven definitively superior across all conditions.[2][14] In some greenhouse studies comparing isopropylamine, diammonium, and potassium salts of glyphosate, no significant differences in the control of various weed species were observed.[15][16]

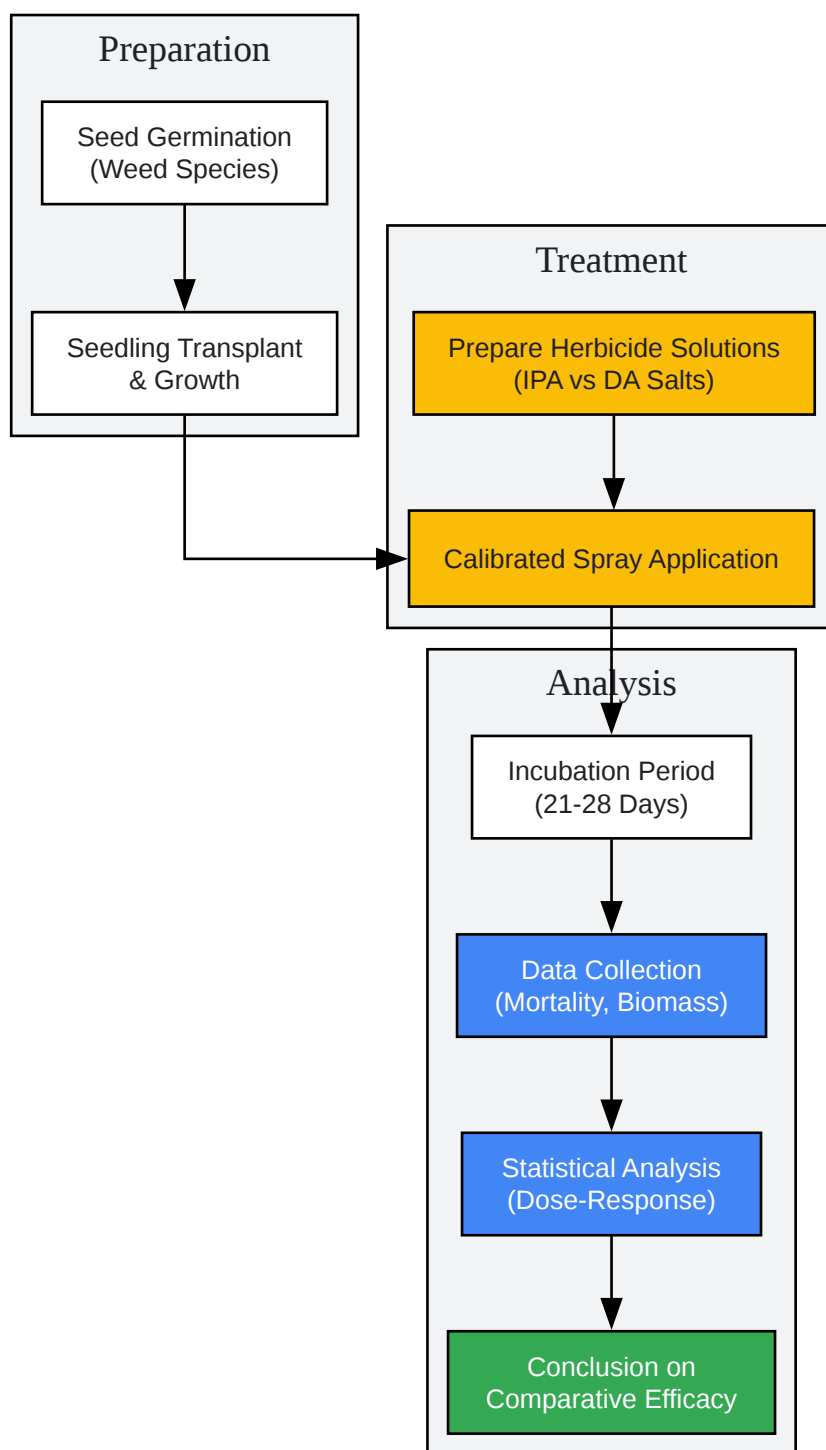
However, some studies have noted subtle differences. For instance, one study observed that initial glyphosate absorption in common waterhemp was higher with IPA formulations compared to a DA formulation within the first two hours.[13] Conversely, in pitted morning glory, higher foliar absorption was seen with the DA formulation six hours after treatment, and translocation to the roots was 27% higher with the DA salt compared to the IPA salt 74 hours after treatment.[13][17]

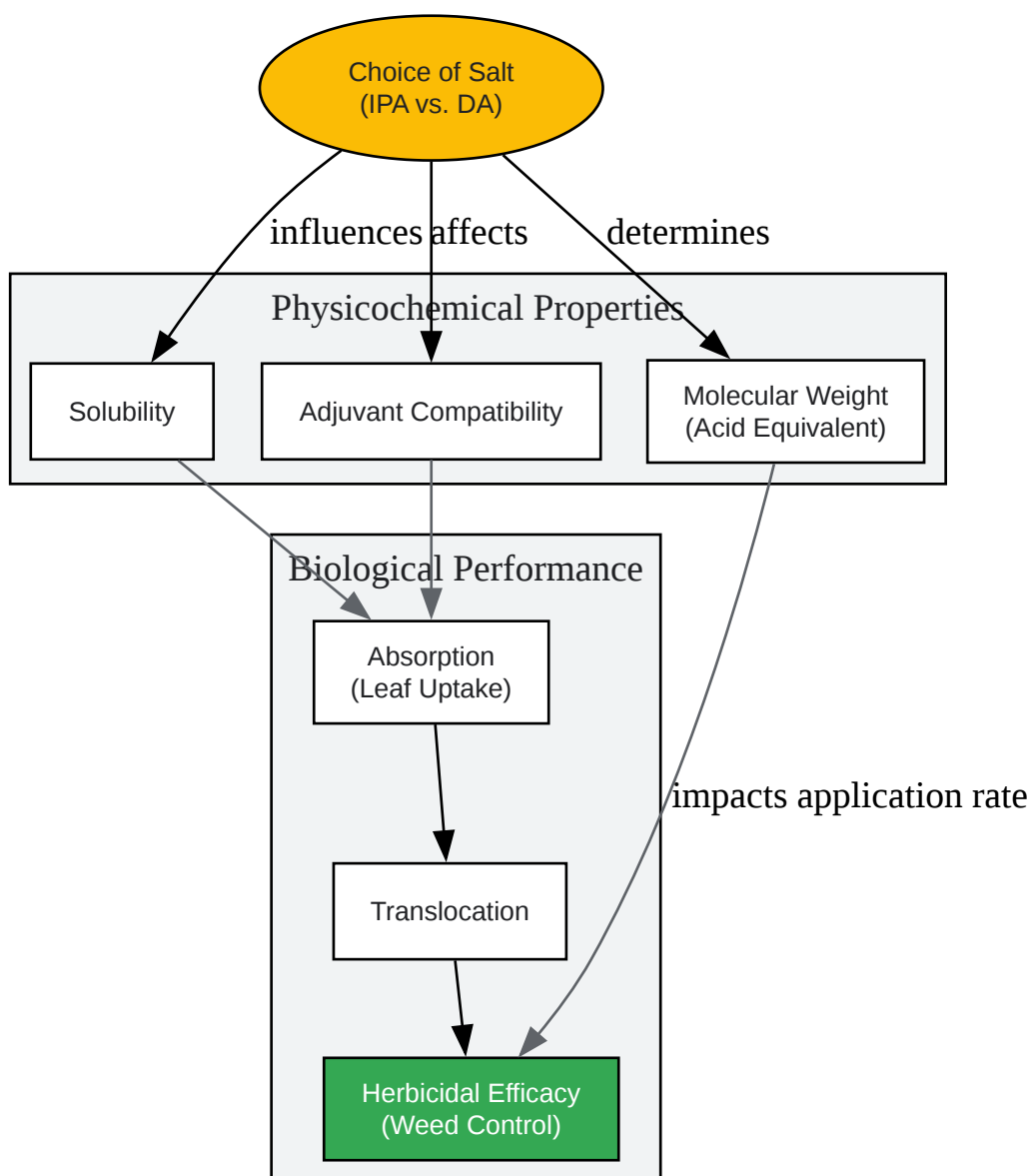
It is widely recognized that "inert" ingredients, particularly surfactants and adjuvants included in the formulation, have a more significant impact on performance than the specific salt used.[12] These additives improve the spray solution's properties, such as spreading and penetration of the leaf cuticle, which enhances herbicide uptake.[18][19] Furthermore, water quality, specifically the presence of hard water cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}), can antagonize glyphosate activity.[12] Adding ammonium sulfate (AMS) to the spray tank can mitigate this effect by preventing these cations from binding to the glyphosate molecule.[3][20]

Mechanism of Action: The Shikimate Pathway

Regardless of the salt formulation, glyphosate's mode of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme.[6][21] This enzyme is a key component of the shikimate pathway, which is essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and microorganisms.[22] Animals lack this pathway, which is the basis for glyphosate's selective toxicity.[21][22] By blocking the EPSPS enzyme, glyphosate causes a buildup of shikimate in plant tissues and starves the plant of essential amino acids required for protein synthesis and growth, ultimately leading to plant death.[6][23]







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